

Z62954982 stability and storage conditions

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Compound of Interest

Compound Name: Z62954982

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Z62954982 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Z62954982**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Z62954982**?

A1: The recommended storage conditions for **Z62954982** depend on whether it is in solid form or dissolved in a solvent. For optimal stability, please refer to the storage conditions outlined in the table below.[\[1\]](#)

Q2: How long can I store **Z62954982**?

A2: The shelf life of **Z62954982** is dependent on the storage temperature and its physical state. As a solid powder, it can be stored for up to 12 months at -20°C. When in a solvent, it is stable for up to 6 months at -80°C or -20°C.[\[1\]](#)

Q3: What is the recommended solvent for dissolving **Z62954982**?

A3: **Z62954982** is soluble in DMSO, with a solubility of 10 mM.[\[1\]](#)

Q4: What is the primary mechanism of action for **Z62954982**?

A4: **Z62954982** is a potent and specific inhibitor of Rac1.^[1] It functions by reducing the intracellular levels of active Rac1-GTP in a concentration-dependent manner, with an IC50 of 12 μ M.^[1]

Stability and Storage Conditions Summary

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	12 Months
Solid Powder	4°C	6 Months
In Solvent	-80°C	6 Months
In Solvent	-20°C	6 Months

Troubleshooting Guide

Issue	Possible Cause	Recommendation
No observable effect on Rac1 activity.	Improper storage: The compound may have degraded due to incorrect storage conditions.	Verify that the compound has been stored according to the recommended guidelines (see table above).
Insufficient concentration: The concentration of Z62954982 used may be too low to effectively inhibit Rac1.	The reported IC50 is 12 μ M. ^[1] Consider performing a dose-response experiment to determine the optimal concentration for your specific cell type and experimental conditions.	
Poor solubility: The compound may not have been fully dissolved, leading to a lower effective concentration.	Ensure the compound is completely dissolved in DMSO before preparing working solutions. Gentle warming and vortexing may aid dissolution.	
Unexpected off-target effects.	High concentration: Using excessively high concentrations may lead to non-specific effects.	Use the lowest effective concentration determined from a dose-response study.
Cell line sensitivity: The specific cell line being used may be sensitive to the compound or the DMSO vehicle.	Include a vehicle-only (DMSO) control in your experiments to differentiate between compound-specific effects and vehicle-induced effects.	
Precipitation in media.	Poor aqueous solubility: Z62954982, like many small molecules, may have limited solubility in aqueous cell culture media.	Prepare a high-concentration stock solution in DMSO and then dilute it to the final working concentration in your culture medium. Ensure the final DMSO concentration is low (typically <0.5%) and consistent across all

experimental conditions,
including controls.

Experimental Protocols

Protocol: Inhibition of Rac1 Activity in Cell Culture

This protocol provides a general guideline for treating cultured cells with **Z62954982** to inhibit Rac1 activity.

1. Reagent Preparation:

- **Z62954982** Stock Solution (10 mM):
 - Allow the vial of solid **Z62954982** to equilibrate to room temperature before opening.
 - Aseptically add the appropriate volume of sterile DMSO to achieve a 10 mM concentration (e.g., for 1 mg of **Z62954982** with a molecular weight of 415.46 g/mol, add 240.7 μ L of DMSO).
 - Vortex thoroughly until the compound is completely dissolved.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

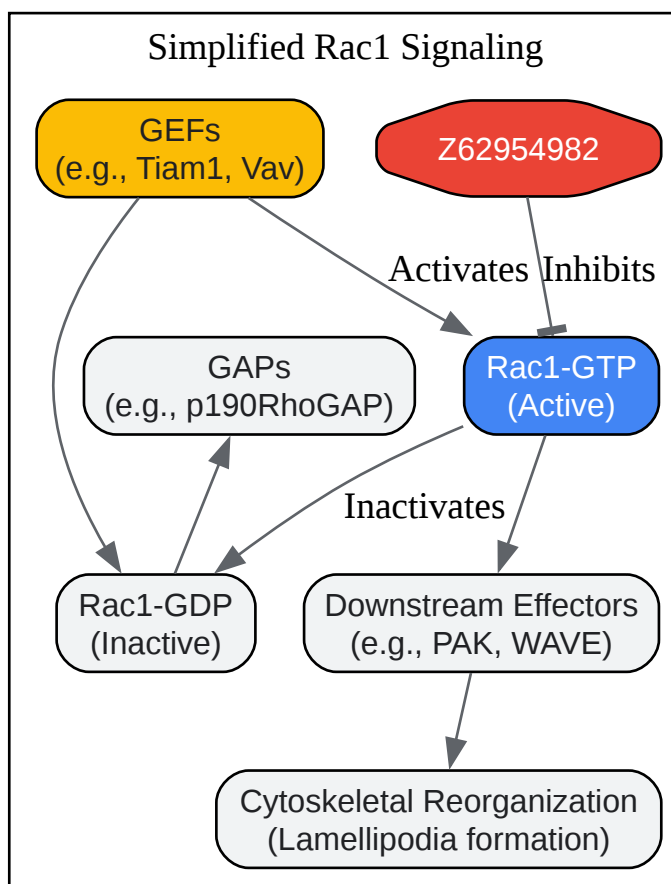
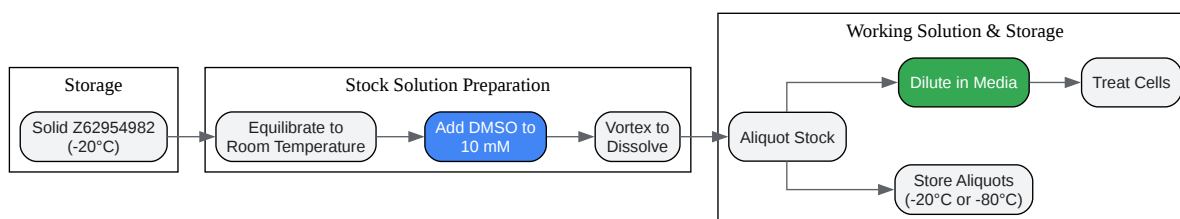
2. Cell Treatment:

- Plate cells at the desired density and allow them to adhere and grow overnight.
- The following day, prepare the final working concentrations of **Z62954982** by diluting the 10 mM stock solution in pre-warmed cell culture medium.
- Include a vehicle control (DMSO) at the same final concentration as the highest concentration of **Z62954982** used.
- Remove the old medium from the cells and replace it with the medium containing the different concentrations of **Z62954982** or the vehicle control.
- Incubate the cells for the desired treatment duration.

3. Analysis of Rac1 Activity:

- Following treatment, assess Rac1 activity using a suitable method, such as a Rac1-GTP pulldown assay.

Visualizations



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